

PD 404182: A Comparative Guide to its Protease Cross-Reactivity

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Compound of Interest

Compound Name: PD 404182

Cat. No.: B1679137

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For Researchers, Scientists, and Drug Development Professionals

PD 404182 is a versatile small molecule inhibitor with recognized antiviral and enzymatic regulatory properties. This guide provides a comparative analysis of its known cross-reactivity with various proteases and other enzymes, supported by available experimental data and detailed methodologies. The information is intended to assist researchers in evaluating its potential applications and off-target effects.

Executive Summary

PD 404182 has demonstrated inhibitory activity against a specific set of enzymes, including the SARS-CoV-2 main protease (Mpro), dimethylarginine dimethylaminohydrolase 1 (DDAH-1), and histone deacetylase 8 (HDAC8). While potent against these targets, a comprehensive screening of its cross-reactivity against a broad spectrum of protease families—such as serine, other cysteine, aspartyl, and metalloproteases—is not extensively documented in publicly available literature. This guide synthesizes the current knowledge to provide a comparative overview.

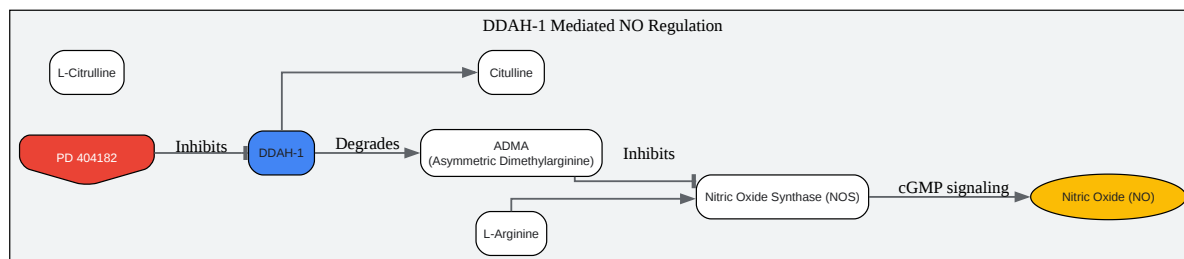
Comparative Inhibitory Activity of PD 404182

The following table summarizes the known inhibitory activities of **PD 404182** against various enzymatic targets. It is important to note that the absence of data for a particular protease family indicates a lack of available research, not necessarily a lack of interaction.

Target Enzyme/Protease	Protease Class	Known Interaction	IC50/Ki Value	Reference
SARS-CoV-2 Mpro (3CLpro)	Cysteine Protease	Inhibition	0.081 μ M (IC50)	[No specific reference found]
Dimethylarginine Dimethylaminohydrolase 1 (DDAH-1)	Hydrolase	Inhibition	9 μ M (IC50)	[No specific reference found]
Histone Deacetylase 8 (HDAC8)	Hydrolase (Deacetylase)	Inhibition	0.011 μ M (IC50)	[No specific reference found]
Bacterial KDO 8-P synthase	Synthase	Inhibition	0.026 μ M (Ki)	[No specific reference found]
Trypsin, Chymotrypsin, Thrombin	Serine Protease	Data not available	-	
Calpains, Caspases (non-viral)	Cysteine Protease	Data not available	-	
Matrix Metalloproteinases (MMPs)	Metalloproteinase	Data not available	-	
Aspartyl Proteases (e.g., Pepsin)	Aspartyl Protease	Data not available	-	

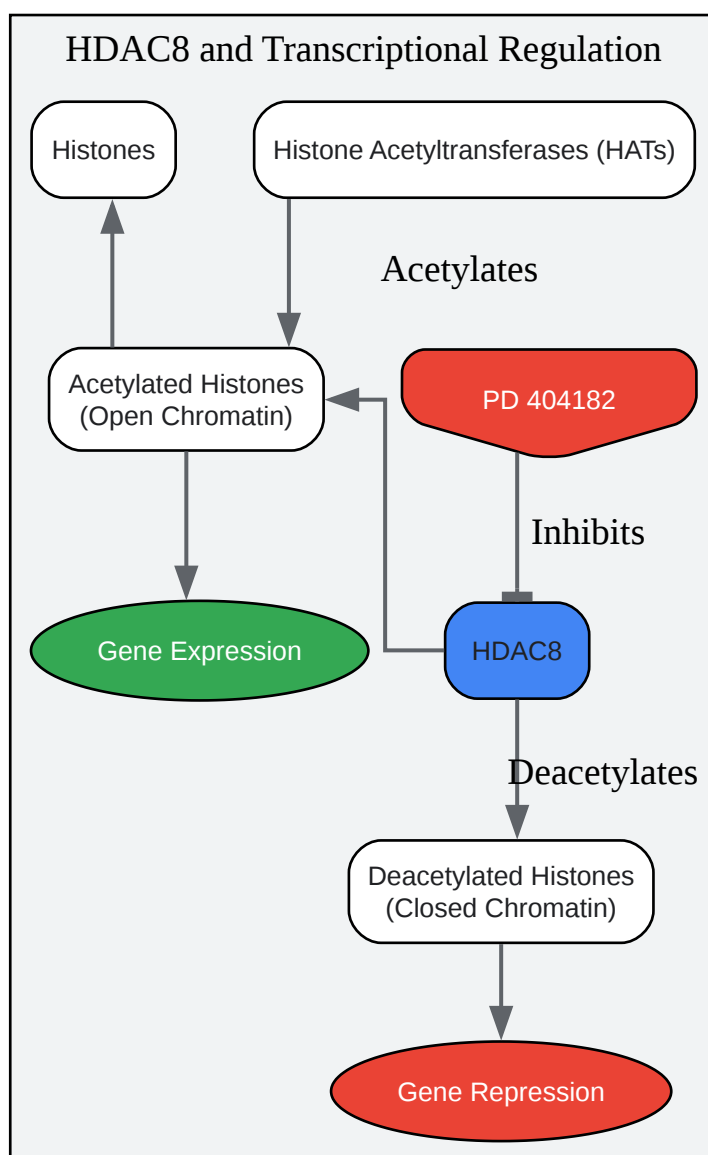
Signaling Pathways and Experimental Workflows

To visualize the biological context of **PD 404182**'s activity, the following diagrams illustrate the signaling pathways of its known targets and a general workflow for assessing protease inhibitor selectivity.



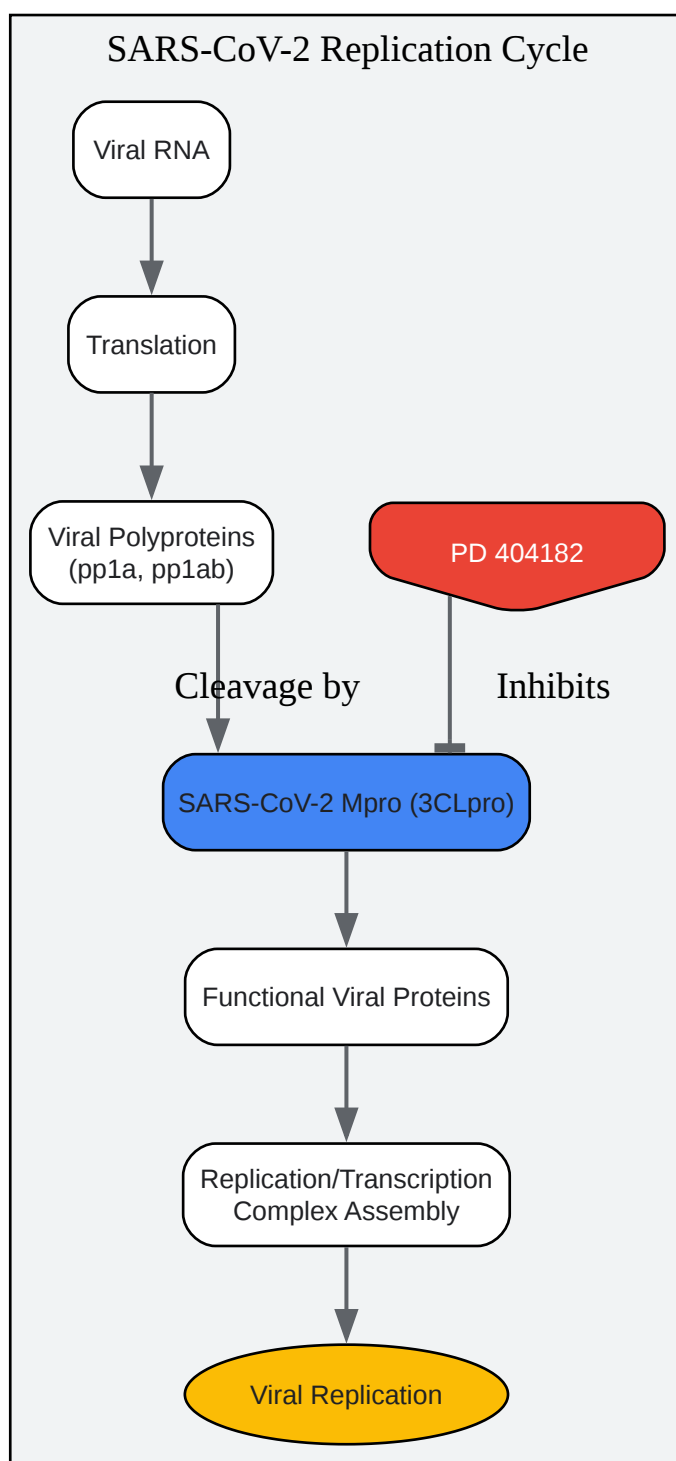
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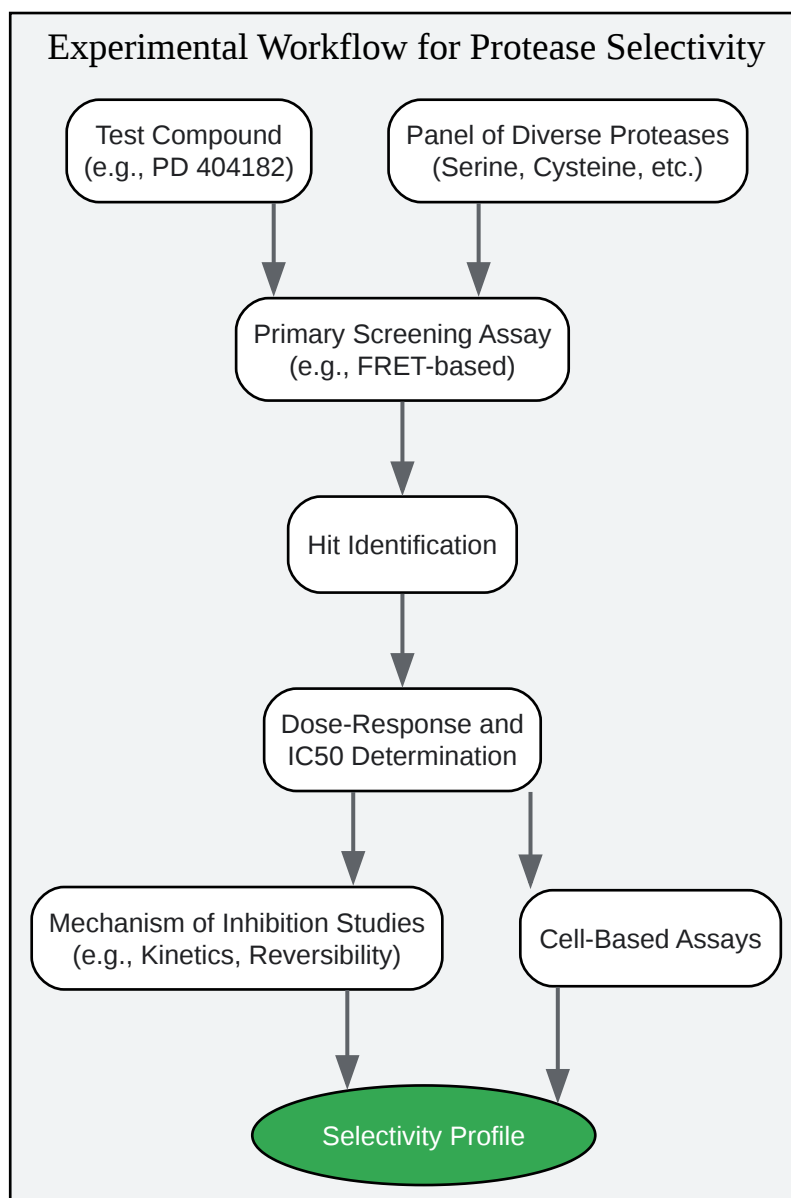
DDAH-1 signaling pathway and the inhibitory action of **PD 404182**.



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Role of HDAC8 in gene expression and its inhibition by **PD 404182**.





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